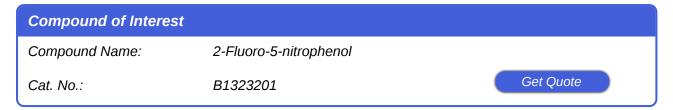


# 2-Fluoro-5-nitrophenol safety data sheet and handling precautions

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Safe Handling of **2-Fluoro-5-nitrophenol** for Researchers and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **2-Fluoro-5-nitrophenol** (CAS No. 22510-08-3), a key intermediate in the pharmaceutical and fine chemical industries.[1] Adherence to these guidelines is crucial for ensuring laboratory safety and the integrity of experimental protocols.

## **Chemical Identification and Physical Properties**

**2-Fluoro-5-nitrophenol** is a substituted aromatic compound with the molecular formula C<sub>6</sub>H<sub>4</sub>FNO<sub>3</sub>.[2][3] Its structure consists of a phenol ring with a fluorine atom at the ortho position and a nitro group at the meta position relative to the hydroxyl group. This arrangement of functional groups makes it a versatile building block in organic synthesis.[1]

Table 1: Physical and Chemical Properties of **2-Fluoro-5-nitrophenol** 



Property	Value	Source
Molecular Weight	157.10 g/mol	[2][3]
Appearance	Solid	ChemScene
Melting Point	113-119 °C	Sigma-Aldrich
Boiling Point	256.7 °C at 760 mmHg	Sigma-Aldrich
CAS Number	22510-08-3	[2][3]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> FNO <sub>3</sub>	[2][3]

### **Hazard Identification and GHS Classification**

**2-Fluoro-5-nitrophenol** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The aggregated GHS information from multiple suppliers indicates that it is harmful if swallowed, in contact with skin, or if inhaled. [2][3]

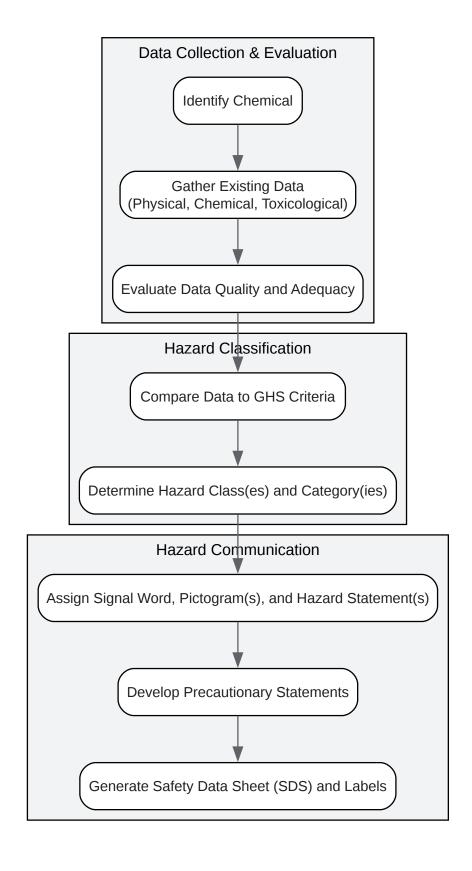
Table 2: GHS Classification for **2-Fluoro-5-nitrophenol** 



Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	위험	Warning	H302: Harmful if swallowed[2][3]
Acute Toxicity, Dermal	Category 4	위험	Warning	H312: Harmful in contact with skin[2]
Skin Corrosion/Irritatio n	Category 2	위험	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1	부식	Danger	H318: Causes serious eye damage
Acute Toxicity, Inhalation	Category 4	위험	Warning	H332: Harmful if inhaled[2]
Hazardous to the Aquatic Environment, Long-term Hazard	Category 1	환경	Warning	H410: Very toxic to aquatic life with long lasting effects

Below is a logical diagram illustrating the general workflow for GHS hazard classification.





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**GHS Hazard Classification Workflow** 



## Handling Precautions and Personal Protective Equipment (PPE)

Safe handling of **2-Fluoro-5-nitrophenol** is paramount to prevent exposure. All work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[4]

#### **Engineering Controls:**

 Use process enclosures, local exhaust ventilation, or other engineering controls to maintain airborne levels below recommended exposure limits.[5]

#### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[5]
- Skin Protection:
  - Wear chemical-resistant gloves (e.g., nitrile rubber).[6]
  - Wear a lab coat, long pants, and closed-toe shoes. For larger quantities or where splashing is possible, a chemical-resistant apron is recommended.[5]
- Respiratory Protection: If dust or aerosols may be generated, a NIOSH-approved respirator is necessary.[4][5]

#### **Hygiene Measures:**

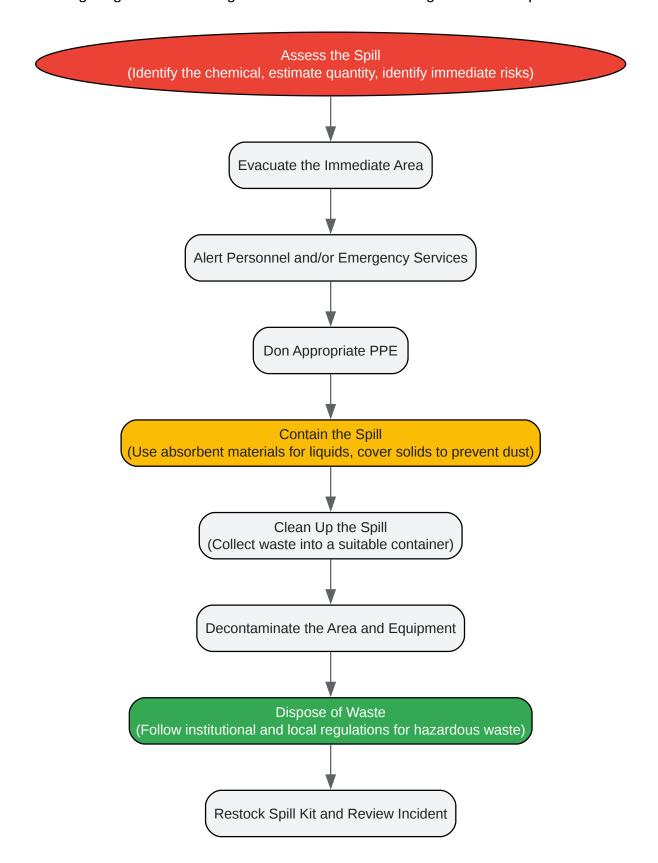
- Do not eat, drink, or smoke when using this product.[7]
- Wash hands thoroughly after handling.[7]
- Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.

## **Accidental Release Measures and Disposal**

In the event of a spill, a clear and systematic response is necessary to mitigate exposure and environmental contamination.



The following diagram outlines a general workflow for handling a chemical spill.



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#### Chemical Spill Response Workflow

#### Spill and Decontamination Procedures:

- Evacuate personnel from the immediate area and ensure adequate ventilation.[4]
- Avoid generating dust.[4] If necessary, moisten the material with a suitable solvent to minimize airborne particles.[6]
- Wearing appropriate PPE, contain and collect the spilled material.[6] Place the waste in a sealed, labeled container for disposal.[4]
- Do not allow the chemical to enter drains.[4]

#### Disposal:

 2-Fluoro-5-nitrophenol waste must be managed as hazardous waste and disposed of through an authorized hazardous waste management provider.[6] Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[6]

## **Experimental Protocols for Hazard Assessment**

While specific toxicological studies for **2-Fluoro-5-nitrophenol** are not readily available in the public domain, the following protocols, based on OECD guidelines, are representative of the methodologies used to assess the hazards of such chemicals.

- 5.1. Acute Oral Toxicity Up-and-Down Procedure (Based on OECD Guideline 425)
- Principle: This method involves dosing single animals sequentially. The dose for each subsequent animal is adjusted up or down depending on the outcome for the previous animal, allowing for the estimation of the LD50 with a minimal number of animals.[8]
- Test Animals: Healthy, young adult female rats are typically used.[8] Animals are fasted prior to dosing.[8]
- Procedure:

## Foundational & Exploratory





- A preliminary estimate of the LD50 is made. The first animal is dosed at a level just below this estimate.[8]
- Animals are dosed sequentially, typically at 48-hour intervals.[8]
- If an animal survives, the dose for the next animal is increased. If an animal dies, the dose is decreased.[8]
- Animals are observed for signs of toxicity with special attention during the first 4 hours and daily thereafter for a total of 14 days.[8]
- Body weights are recorded weekly.[8]
- All animals are subjected to a gross necropsy at the end of the study.[8]
- Data Analysis: The LD50 is calculated using the maximum likelihood method.[8]
- 5.2. Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)
- Principle: This test assesses the potential of a substance to cause skin irritation or corrosion when applied to the skin of an animal.[9]
- Test Animal: The albino rabbit is the preferred species.
- Procedure:
  - Approximately 24 hours before the test, fur is removed from a small area on the animal's back.[10]
  - The test substance (0.5 g for solids) is applied to the prepared skin and covered with a gauze patch.[10] Solids should be moistened with a suitable vehicle to ensure good skin contact.[10]
  - The exposure duration is typically 4 hours.[10]
  - After exposure, the patch and any residual test substance are removed.

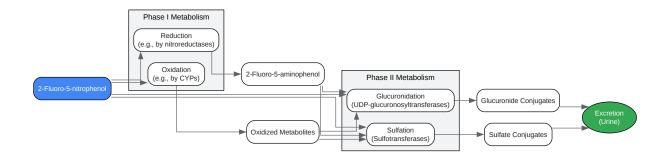


- The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Data Analysis: The severity of skin reactions is scored and categorized to determine the irritation potential.[9]
- 5.3. Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)
- Principle: This test evaluates the potential of a substance to cause eye irritation or corrosion when instilled into the eye of an animal.[11]
- Test Animal: The albino rabbit is the preferred species.[11]
- Procedure:
  - The eyes of each animal are examined 24 hours before the test to ensure they are free of defects.[11]
  - The test substance (0.1 mL for liquids or not more than 0.1 g for solids) is instilled into the conjunctival sac of one eye. The other eye serves as a control.[11]
  - The eyelids are held together for about one second.[11]
  - The eyes are examined at 1, 24, 48, and 72 hours after instillation. The observation period may be extended to 21 days to assess the reversibility of effects.[11]
- Data Analysis: The cornea, iris, and conjunctiva are scored for the severity of lesions to determine the irritation or corrosion potential.[11]

## **Potential Metabolic Pathway**

While specific metabolic studies on **2-Fluoro-5-nitrophenol** are not available, the metabolism of nitrophenols has been studied in animal models. The primary metabolic pathways involve Phase I (oxidation and reduction) and Phase II (conjugation) reactions.[12] The following diagram illustrates a plausible metabolic pathway for **2-Fluoro-5-nitrophenol** based on the metabolism of related compounds.





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#### Plausible Metabolic Pathway of **2-Fluoro-5-nitrophenol**

This technical guide is intended to provide essential safety information for trained professionals. It is not a substitute for a comprehensive risk assessment, which should be conducted before any new or modified procedure involving **2-Fluoro-5-nitrophenol**. Always consult the most recent Safety Data Sheet from your supplier and follow all institutional and regulatory guidelines.

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- To cite this document: BenchChem. [2-Fluoro-5-nitrophenol safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1323201#2-fluoro-5-nitrophenol-safety-data-sheetand-handling-precautions]

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